

Spectroscopic Data of 3-(4-Bromophenyl)-2-oxopropanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-2-oxopropanoic acid

CAS No.: 38712-59-3

Cat. No.: B1330727

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Introduction

3-(4-Bromophenyl)-2-oxopropanoic acid, also known as 3-(4-bromophenyl)pyruvic acid, is an α -keto acid derivative of significant interest in synthetic chemistry and drug discovery. Its structure combines a brominated aromatic ring with a reactive α -keto acid moiety, making it a versatile building block for the synthesis of more complex molecules, including heterocyclic compounds and amino acid analogs. Accurate structural elucidation and purity assessment are paramount for its application, necessitating a thorough analysis using modern spectroscopic techniques.

This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **3-(4-Bromophenyl)-2-oxopropanoic acid**. The content is designed for researchers, scientists, and drug development professionals, offering not just raw data, but also the underlying principles and experimental considerations for its robust characterization.

Molecular Structure

The foundational step in any spectroscopic analysis is understanding the molecule's structure.

3-(4-Bromophenyl)-2-oxopropanoic acid consists of a central propanoic acid chain substituted with a carbonyl group at the α -position (C2) and a 4-bromophenyl group at the β -position (C3).

Caption: Structure of **3-(4-Bromophenyl)-2-oxopropanoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **3-(4-Bromophenyl)-2-oxopropanoic acid**, both ^1H and ^{13}C NMR are required for a complete assignment.

Predicted ^1H NMR Spectrum

The proton NMR spectrum provides information on the number of chemically distinct protons, their electronic environment, and their proximity to other protons.

- **Causality Behind Experimental Choices:** A deuterated polar aprotic solvent like DMSO- d_6 is often preferred for carboxylic acids. Its polarity aids in dissolving the sample, and it avoids proton exchange with the acidic proton, which would otherwise broaden the signal or cause it to disappear. Tetramethylsilane (TMS) is used as an internal standard, with its signal defined as 0.00 ppm.

Predicted Chemical Shift (δ)	Multiplicity	Integration	Assignment	Rationale
~13.0 - 14.0 ppm	Broad Singlet	1H	-COOH	The carboxylic acid proton is highly deshielded and often appears as a broad signal due to hydrogen bonding and potential exchange.
~7.55 ppm	Doublet	2H	H-6, H-8	These aromatic protons are ortho to the bromine atom. They are deshielded by the electron-withdrawing nature of bromine and appear as one half of an AA'BB' system.
~7.25 ppm	Doublet	2H	H-5, H-9	These aromatic protons are meta to the bromine atom and ortho to the alkyl substituent. They appear as the other half of the AA'BB' system, typically upfield from the protons

ortho to the
bromine.

~4.10 ppm

Singlet

2H

-CH₂-

This methylene group is adjacent to both an aromatic ring and a carbonyl group, placing it in a deshielded environment. It is expected to be a singlet as there are no adjacent protons.

Data derived by comparison with analogs such as 4-Hydroxyphenylpyruvic acid and general chemical shift principles.[1]

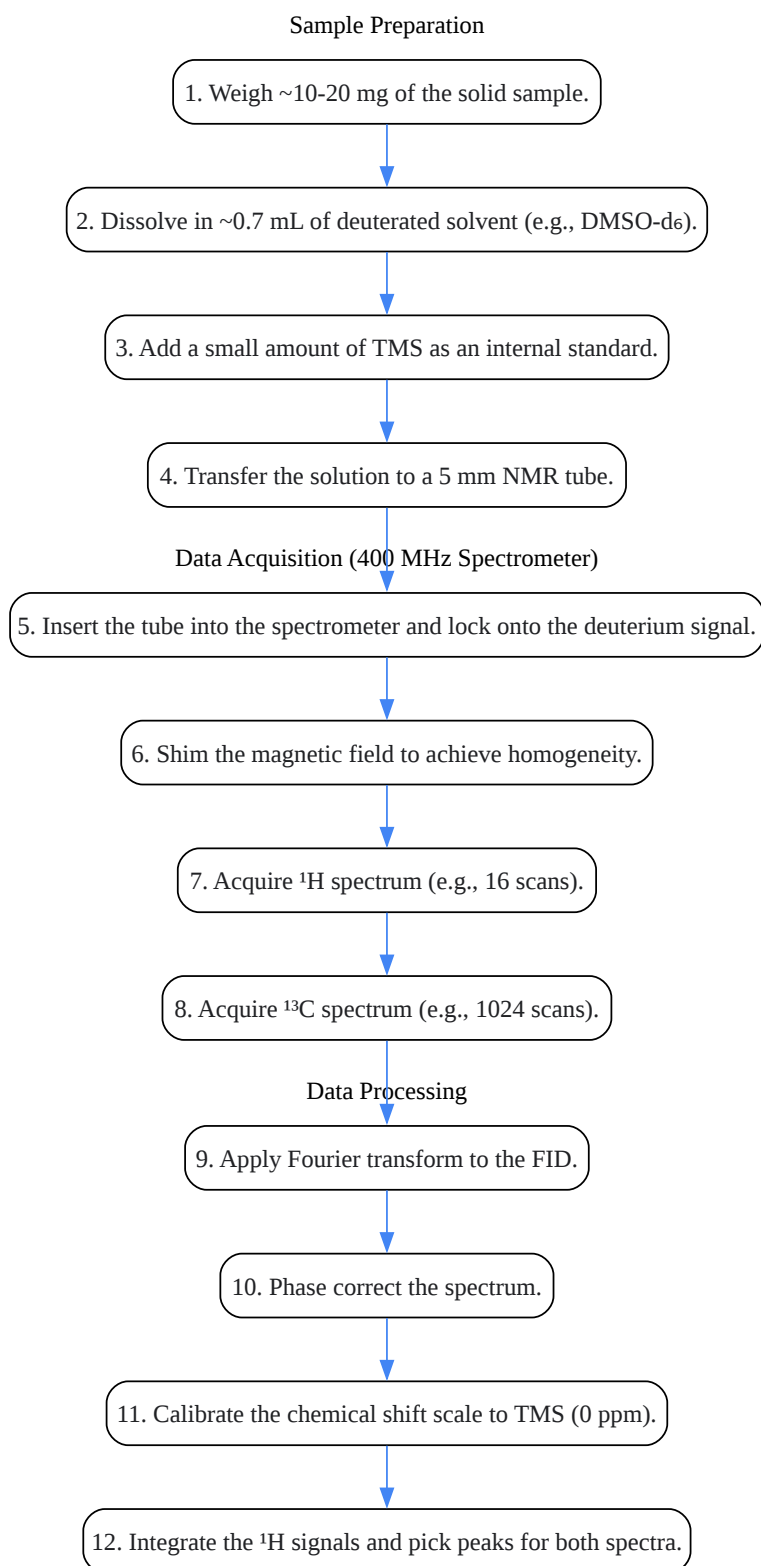
Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum reveals the number of non-equivalent carbon atoms and provides insight into their functional group identity.

Predicted Chemical Shift (δ)	Carbon Assignment	Rationale
~195 ppm	C2 (α -Keto C=O)	The α -keto carbonyl carbon is highly deshielded and appears significantly downfield.
~165 ppm	C1 (Carboxyl C=O)	The carboxylic acid carbonyl carbon is also deshielded but typically appears upfield relative to a ketone carbonyl.
~135 ppm	C4 (Aromatic C-CH ₂)	The ipso-carbon attached to the propanoic acid chain.
~132 ppm	C6, C8 (Aromatic C-H)	Aromatic carbons ortho to the bromine atom.
~131 ppm	C5, C9 (Aromatic C-H)	Aromatic carbons meta to the bromine atom.
~122 ppm	C7 (Aromatic C-Br)	The ipso-carbon attached to the bromine atom; its shift is influenced by the heavy atom effect.
~40 ppm	C3 (-CH ₂ -)	The aliphatic methylene carbon, deshielded by the adjacent aromatic ring and carbonyl group.

Data derived by comparison with analogs and standard correlation tables.[\[1\]](#)[\[2\]](#)

Experimental Protocol: NMR Spectroscopy



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Caption: Standard workflow for NMR sample preparation and data acquisition.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of functional groups within a molecule. It is particularly useful for identifying the presence of carbonyls, hydroxyl groups, and aromatic systems.

- **Causality Behind Experimental Choices:** For a solid sample, the Potassium Bromide (KBr) pellet method is a common and effective technique. It involves grinding the solid sample with dry KBr powder and pressing it into a transparent disk. This minimizes scattering and produces a high-quality spectrum, as KBr is transparent in the typical IR range (4000-400 cm^{-1}).

Wavenumber Range (cm^{-1})	Vibration Type	Functional Group	Expected Intensity
3300 - 2500	O-H stretch	Carboxylic Acid	Strong, Very Broad
3100 - 3000	C-H stretch	Aromatic	Medium to Weak
2950 - 2850	C-H stretch	Aliphatic (-CH ₂ -)	Medium to Weak
~1720	C=O stretch	α -Keto Carbonyl	Strong
~1700	C=O stretch	Carboxylic Acid Carbonyl	Strong
1600 - 1450	C=C stretch	Aromatic Ring	Medium (multiple bands)
1320 - 1210	C-O stretch	Carboxylic Acid	Strong
~820	C-H bend (out-of-plane)	1,4-disubstituted Aromatic	Strong
~1070	C-Br stretch	Aryl Bromide	Medium to Strong

Data based on established IR correlation tables and literature on α -keto acids.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocol: KBr Pellet Method

- Preparation: Thoroughly dry high-purity KBr powder in an oven to remove any moisture, which has a strong IR absorption.
- Mixing: Add approximately 1-2 mg of the solid sample to 100-200 mg of the dry KBr in an agate mortar.
- Grinding: Gently grind the mixture with a pestle until a fine, homogeneous powder is obtained. The fine particle size is crucial to reduce light scattering.
- Pressing: Transfer a portion of the powder to a pellet press die. Assemble the press and apply several tons of pressure for a few minutes.
- Analysis: A transparent or translucent KBr pellet containing the dispersed sample is formed. Carefully remove the pellet from the die and place it in the spectrometer's sample holder for analysis.

Mass Spectrometry (MS)

Mass spectrometry measures the mass-to-charge ratio (m/z) of ions, providing the molecular weight of the compound and structural information from its fragmentation pattern.

- Causality Behind Experimental Choices: Electrospray Ionization (ESI) is a soft ionization technique well-suited for polar, thermally labile molecules like carboxylic acids. It typically generates protonated molecules $[M+H]^+$ in positive ion mode or deprotonated molecules $[M-H]^-$ in negative ion mode, with minimal initial fragmentation. This allows for clear determination of the molecular weight. Tandem MS (MS/MS) can then be used to induce and analyze fragmentation.

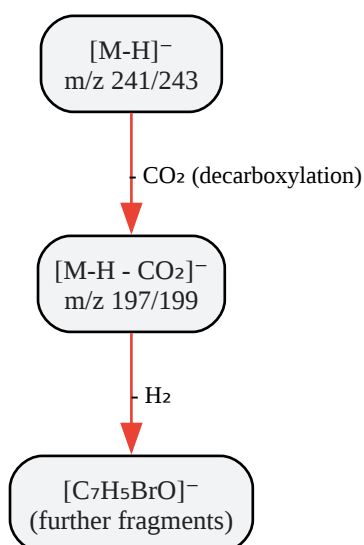
Predicted Mass Spectrum Data

The molecular formula is $C_9H_7BrO_3$, with a monoisotopic mass of approximately 241.96 Da.^[7] Bromine has two major isotopes, ^{79}Br and ^{81}Br , in a nearly 1:1 ratio. Therefore, all bromine-containing ions will appear as a pair of peaks (an isotopic doublet) separated by 2 Da, with nearly equal intensity.

m/z (Predicted)	Ion Assignment	Rationale
241/243	$[M-H]^-$	Deprotonated molecular ion in negative ESI mode.
243/245	$[M+H]^+$	Protonated molecular ion in positive ESI mode.
197/199	$[M-H - CO_2]^-$	Loss of carbon dioxide (44 Da) from the deprotonated molecular ion.
169/171	$[M+H - CO_2 - CO]^+$ or $[C_7H_6Br]^+$	Subsequent loss of carbon monoxide (28 Da) or fragmentation leading to the bromotropylium ion.
155/157	$[C_6H_4Br]^+$	Bromophenyl cation.
119	$[M - Br - CO_2]^-$	Loss of bromine and carbon dioxide.

Data based on fragmentation principles and predicted values.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Proposed Fragmentation Pathway (Negative Ion Mode)



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Caption: A plausible fragmentation pathway in negative ESI-MS.

Experimental Protocol: LC-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile. Further dilute to a final concentration of ~1-10 µg/mL in the mobile phase.
- **Chromatography:** Inject the sample onto a reverse-phase HPLC column (e.g., C18). Use a gradient elution with mobile phases such as water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B). Formic acid aids in ionization.
- **Ionization:** Direct the eluent from the HPLC into an ESI source. Set the source parameters (e.g., capillary voltage, gas flow, temperature) to optimize signal for the target analyte.
- **Mass Analysis:** Analyze the generated ions in a mass analyzer (e.g., Quadrupole Time-of-Flight, QTOF). Acquire full scan data to detect the molecular ion.
- **Tandem MS (MS/MS):** Perform a separate run or use data-dependent acquisition to select the precursor ion (e.g., m/z 241) for collision-induced dissociation (CID) to obtain a fragment ion spectrum.

Conclusion

The collective spectroscopic data provides unambiguous confirmation of the structure of **3-(4-Bromophenyl)-2-oxopropanoic acid**. ¹H and ¹³C NMR define the precise carbon-hydrogen framework, including the substitution pattern on the aromatic ring. Infrared spectroscopy confirms the presence of the key carboxylic acid, α-keto, and aryl-bromide functional groups through their characteristic vibrational frequencies. Finally, mass spectrometry establishes the correct molecular weight, confirms the presence of bromine through its isotopic signature, and provides structural insights through predictable fragmentation patterns. The application of these orthogonal analytical techniques, guided by robust experimental protocols, ensures a high degree of confidence in the identity and purity of this important chemical entity.

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